

Application Note: Quantitative Analysis of Protodioscin in Tribulus terrestris using HPLC-MS

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Compound of Interest

Compound Name: *Caltrop*
CAS No.: 90131-68-3
Cat. No.: B1311787

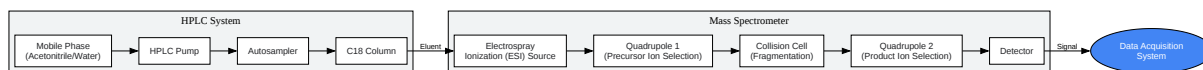
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Introduction

Tribulus terrestris is a plant utilized in traditional medicine, with its biological activity often attributed to steroidal saponins, primarily protodioscin.[1][2] Protodioscin is considered a key marker for the quality control of T. terrestris raw materials and derived products.[1] Due to its lack of a strong chromophore, protodioscin can be challenging to quantify using HPLC with UV detection.[3][4] High-Performance Liquid Chromatography coupled with Mass Spectrometry (HPLC-MS) offers a highly sensitive and selective method for the accurate quantification of protodioscin in complex matrices such as plant extracts.[5] This application note provides a detailed protocol for the extraction and subsequent quantitative analysis of protodioscin in T. terrestris by HPLC-MS.

Experimental Workflow

The overall experimental process involves the extraction of protodioscin from the plant material, followed by separation and quantification using an HPLC-MS system.



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References

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